

In-Depth Technical Guide: 4-Oxopiperidine-3-carbonitrile hydrochloride

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Compound of Interest

Compound Name: 4-Oxopiperidine-3-carbonitrile
hydrochloride

Cat. No.: B572485

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Oxopiperidine-3-carbonitrile hydrochloride is a heterocyclic organic compound that serves as a valuable building block in medicinal chemistry and drug discovery. Its bifunctional nature, featuring a ketone and a nitrile group on a piperidine scaffold, makes it a versatile intermediate for the synthesis of more complex molecules, particularly in the development of kinase inhibitors. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and applications.

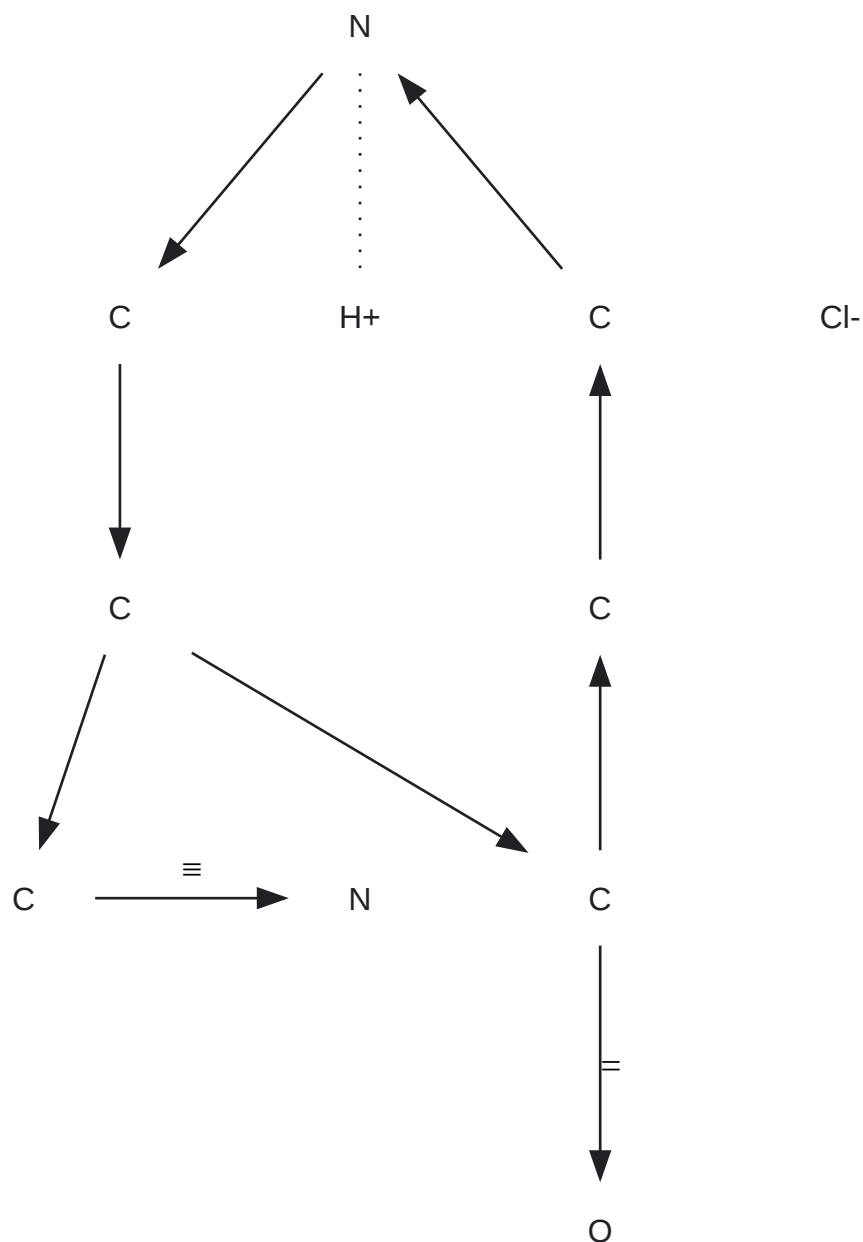
Chemical Identity and Structure

The fundamental properties of **4-Oxopiperidine-3-carbonitrile hydrochloride** are summarized below.

Identifier	Value
CAS Number	1373253-28-1[1][2]
Molecular Formula	C ₆ H ₉ ClN ₂ O
Molecular Weight	160.6 g/mol [2]
IUPAC Name	4-oxopiperidine-3-carbonitrile;hydrochloride
SMILES	<chem>C1C(C(=O)CCN1)C#N.Cl</chem>

Structure:

4-Oxopiperidine-3-carbonitrile hydrochloride

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Caption: Chemical structure of **4-Oxopiperidine-3-carbonitrile hydrochloride**.

Physicochemical Properties

While extensive experimental data for this specific compound is not readily available in the public domain, the table below lists key properties. Researchers should verify these properties

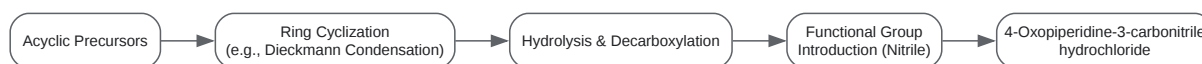
with their own analytical data.

Property	Value
Physical State	Solid
Purity	Typically >95% (as per commercial suppliers)
Storage	Recommended to be stored in a cool, dry place

Synthesis

A detailed, publicly available, step-by-step experimental protocol for the synthesis of **4-Oxopiperidine-3-carbonitrile hydrochloride** is not extensively documented in peer-reviewed literature. However, based on the synthesis of analogous structures, a plausible synthetic route is the cyclization of appropriate precursors to form the piperidone ring, followed by the introduction of the nitrile group. One common method for creating similar scaffolds is the Dieckmann condensation of a diester, followed by hydrolysis, decarboxylation, and subsequent functional group manipulations.

The diagram below illustrates a generalized workflow for the synthesis of substituted piperidines, which could be adapted for this specific compound.



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Caption: Generalized synthetic workflow for 4-oxopiperidine derivatives.

Applications in Drug Discovery

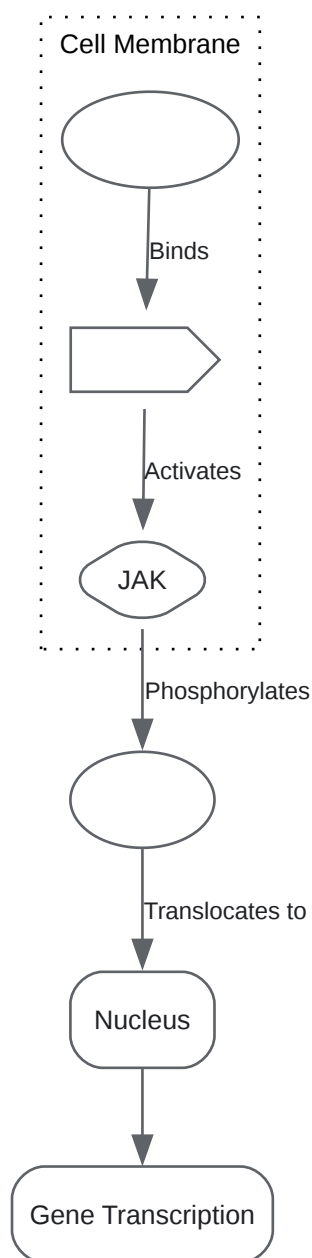
4-Oxopiperidine derivatives are key intermediates in the synthesis of a wide range of pharmacologically active compounds. The unique arrangement of functional groups in **4-Oxopiperidine-3-carbonitrile hydrochloride** makes it a particularly useful scaffold.

Janus Kinase (JAK) Inhibitors:

The Janus kinase (JAK) family of enzymes is a critical component of signaling pathways for numerous cytokines and growth factors. Dysregulation of these pathways is implicated in various autoimmune diseases and cancers. Small molecule inhibitors of JAKs have emerged as an important class of therapeutics.

The piperidine scaffold can be elaborated to interact with the ATP-binding site of JAK kinases. The nitrile group can serve as a key interaction point or be a precursor to other functional groups that enhance binding affinity and selectivity.

The signaling pathway involving JAKs is outlined below.



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Caption: Simplified JAK-STAT signaling pathway.

Experimental Protocols

Detailed experimental protocols for the use of **4-Oxopiperidine-3-carbonitrile hydrochloride** are typically found within patent literature for specific drug synthesis. Researchers should consult relevant patents for precise reaction conditions, including stoichiometry, solvents, temperatures, and purification methods.

Safety Information

As with any chemical reagent, **4-Oxopiperidine-3-carbonitrile hydrochloride** should be handled in a well-ventilated laboratory with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier.

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References

- 1. 4-Oxopiperidine-3-carbonitrile hydrochloride | 1373253-28-1 [chemicalbook.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
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